

Neodol 25-3S adsorption comparison other surfactants

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Compound Focus: Neodol 25-3S

CAS No.: 12688-28-7

Cat. No.: S1825920

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Surfactant Overview and Data Gaps

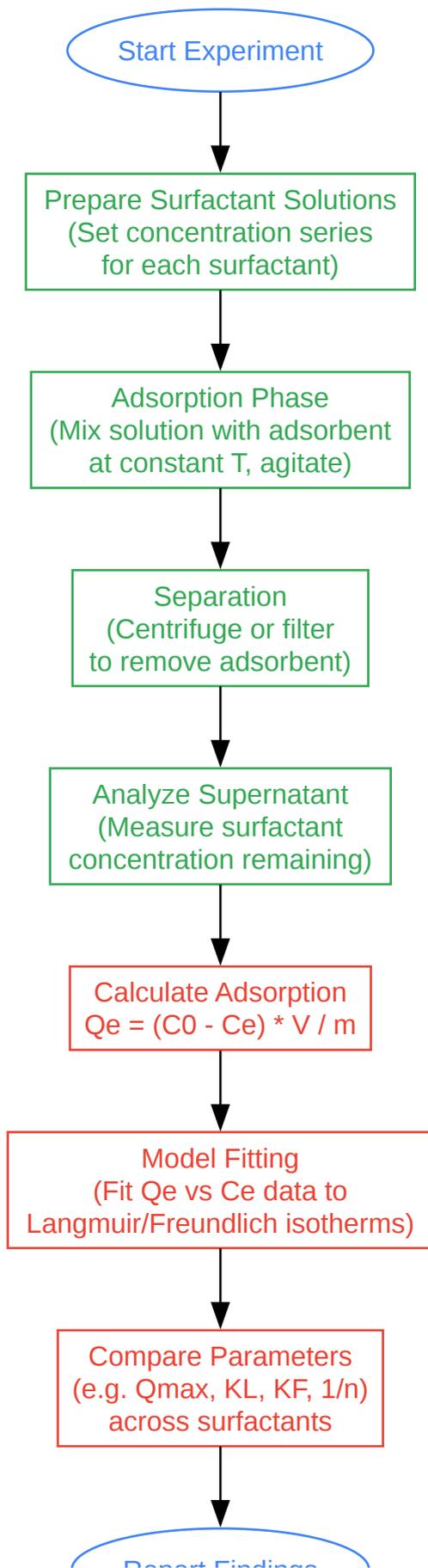
The table below outlines basic identifiers for **Neodol 25-3S** and some well-documented surfactants for which comparative adsorption data was not located in the search.

Surfactant Name	CAS Number	Type	Key Known Properties / Applications (from search results)
Neodol 25-3S	12688-28-7 [1]	Information Not Found	Information Not Found [1]
Sodium Dodecyl Sulfate (SDS)	151-21-3 [2] [3] [4]	Anionic [2]	Effective solubilizer & denaturant for protein extraction & SDS-PAGE [2] [5] [4]; Critical Micelle Concentration (CMC): ~8.2 mM [4].
Triton X-100	9004-82-4 (one of several) [6]	Non-ionic [6]	Lyses cells & solubilizes membrane proteins, often in their native state [6].

Based on the search results, I can provide a generalized experimental concept for studying surfactant adsorption, which is a common approach when specific data is unavailable.

Generalized Framework for Adsorption Experiments

The following diagram outlines a general workflow for conducting and analyzing a surfactant adsorption experiment.



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Key Experimental Measurements and Calculations:

- **Equilibrium Adsorption Capacity (Q_e):** This is the core metric, calculated as $Q_e = (C_0 - C_e) \cdot V / m$, where:
 - **C₀** = Initial surfactant concentration
 - **C_e** = Surfactant concentration at equilibrium
 - **V** = Volume of the solution
 - **m** = Mass of the adsorbent
- **Isotherm Modeling:** The Q_e values at different C_e concentrations are fitted to models like the **Langmuir isotherm** (assumes monolayer adsorption) or **Freundlich isotherm** (assumes heterogeneous surface adsorption). The fitted parameters (e.g., **Q_{max}** - maximum adsorption capacity, **KL**, **KF**) allow for quantitative comparison between different surfactants.

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References

1. - Neodol CAS#: 12688-28-7 25 3 S [chemicalbook.com]
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